

Application Notes and Protocols for In Vivo Efficacy Studies of Diclazuril Sodium

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Compound of Interest

Compound Name: *Diclazuril sodium*

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Introduction

Diclazuril, a benzeneacetonitrile derivative, is a potent anticoccidial agent widely used in the poultry industry. Its sodium salt form enhances its solubility and bioavailability.[1] Efficacy studies are crucial to determine the optimal dosage and treatment regimens for controlling coccidiosis caused by various *Eimeria* species. These application notes and protocols provide a detailed framework for conducting in vivo efficacy studies of **Diclazuril sodium** in broiler chickens, a primary model for avian coccidiosis research.

Diclazuril is effective against various stages of the *Eimeria* life cycle, including both asexual and sexual stages.[2] This broad activity spectrum allows for both prophylactic and therapeutic treatment strategies.[3][4][5] The primary mechanism of action is not fully elucidated but is known to involve the disruption of the parasite's life cycle, preventing the excretion of oocysts.[6] Recent studies suggest that Diclazuril may affect the expression of cyclin-dependent kinase-related kinase 2 (EtCRK2) in *Eimeria tenella*, a key regulator of the cell cycle.[6][7]

Data Presentation: Efficacy of Diclazuril Sodium Against *Eimeria* Species

The following tables summarize quantitative data from various studies on the efficacy of Diclazuril in broiler chickens experimentally infected with different *Eimeria* species.

Table 1: Efficacy of Diclazuril Against Eimeria tenella

Treatment Group	Dose (ppm in feed)	Mean Lesion Score (\pm SD)	Oocyst Excretion (oocysts/gram feces)	Body Weight Gain (g)	Mortality Rate (%)	Reference
Infected, Untreated Control	0	3.5 ± 0.5	5.2×10^6	150	20	[8][9]
Diclazuril	0.5	0.2 ± 0.1	1.5×10^3	350	0	[10][11][12]
Diclazuril	1.0	0.0 ± 0.0	Not Detected	380	0	[10][11][12][13]
Diclazuril	1.5	0.0 ± 0.0	Not Detected	375	0	[11][13]

Table 2: Efficacy of Diclazuril Against Mixed Eimeria Infections*

Treatment Group	Dose (ppm in feed)	Mean Total Lesion Score (\pm SD)	Oocyst Excretion (oocysts/gram litter)	Final Body Weight (g)	Feed Conversion Ratio	Mortality Rate (%)	Reference
Infected, Untreated Control	0	2.8 ± 0.6	8.5×10^5	1850	2.10	12.9	[13]
Diclazuril	0.5	0.6 ± 0.2	1.2×10^4	2100	1.85	1.41	[13]
Diclazuril	1.0	0.5 ± 0.2	5.0×10^3	2150	1.80	0.85	[10][13]
Diclazuril	1.5	0.5 ± 0.2	4.5×10^3	2140	1.81	0.63	[13]

*Mixed infection may include a combination of *E. acervulina*, *E. maxima*, *E. tenella*, *E. brunetti*, and *E. necatrix*.

Experimental Protocols

These protocols are based on established methodologies for evaluating the efficacy of anticoccidial drugs in poultry and are consistent with the guidelines from the World Association for the Advancement of Veterinary Parasitology (WAAVP).

Protocol 1: Prophylactic Efficacy of Diclazuril Sodium in Feed

1. Objective: To evaluate the prophylactic efficacy of **Diclazuril sodium** administered in the feed against an experimental *Eimeria* challenge in broiler chickens.

2. Materials:

- One-day-old, coccidia-free broiler chicks.

- Coccidia-free starter and grower feed.
- **Diclazuril sodium**.
- Sporulated oocysts of the desired Eimeria species (e.g., *E. tenella*, *E. acervulina*, *E. maxima*).
- Wire-floored battery cages or floor pens with fresh, dry litter.
- McMaster counting chambers.
- Microscope.
- Lesion scoring guide (e.g., Johnson and Reid, 1970).

3. Experimental Design:

- Animal Allocation: Randomly allocate chicks to different treatment groups (minimum of 10 birds per group, with at least 3 replicates per treatment).
- Treatment Groups:
 - Group 1: Uninfected, Untreated Control (UUC) - No infection, no treatment.
 - Group 2: Infected, Untreated Control (IUC) - Infected, no treatment.
 - Group 3-5: Infected, Diclazuril-treated - Infected, and treated with **Diclazuril sodium** at varying concentrations in the feed (e.g., 0.5 ppm, 1.0 ppm, 1.5 ppm).[\[13\]](#)
 - Group 6: Positive Control - Infected, and treated with a known effective anticoccidial drug.
- Acclimatization: Acclimatize the chicks for a minimum of 5 days before the start of the experiment.

4. Procedure:

- Medicated Feed Preparation: Prepare medicated feed by thoroughly mixing the calculated amount of **Diclazuril sodium** with the basal diet to achieve the desired concentrations.
- Treatment Administration: Provide the respective medicated or non-medicated feed to each group from Day 0 of the study until the end of the experiment.
- Infection: On Day 14, orally inoculate each chick in the infected groups with a predetermined dose of sporulated Eimeria oocysts (e.g., 1×10^5 sporulated oocysts of *E. tenella* per bird). [\[8\]](#) The UUC group should receive a sham inoculum (e.g., sterile water).
- Observation Period: Monitor the birds daily for clinical signs of coccidiosis (e.g., bloody droppings, ruffled feathers, depression) and mortality for at least 7-9 days post-infection (pi).
- Data Collection:
 - Body Weight: Record the body weight of individual birds at the start of the experiment (Day 0), on the day of infection, and at the termination of the study.
 - Feed Intake: Measure the feed consumption per pen throughout the study to calculate the feed conversion ratio (FCR).

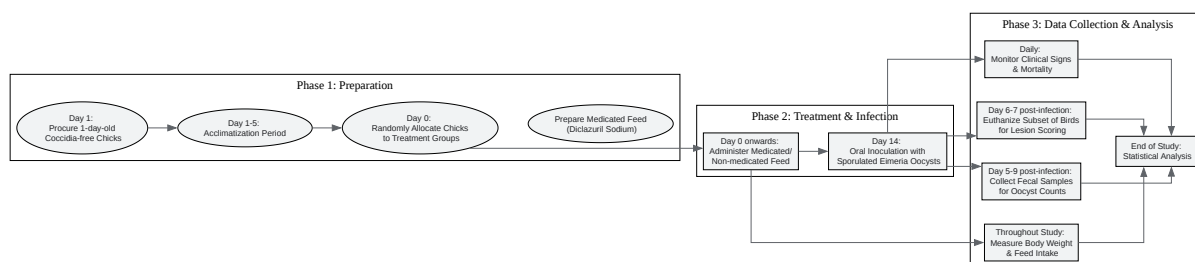
- **Lesion Scoring:** On Day 6 or 7 post-infection, euthanize a subset of birds from each group (e.g., 5 birds per group) and score the intestinal lesions according to a standardized scoring system (0 to 4 scale).
 - **Oocyst Counts:** From Day 5 to Day 9 post-infection, collect fecal samples from each pen and determine the number of oocysts per gram of feces (OPG) using the McMaster technique.
5. **Statistical Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA, t-test) to determine the significance of differences between treatment groups.

Protocol 2: Therapeutic Efficacy of Diclazuril Sodium in Drinking Water

1. **Objective:** To evaluate the therapeutic efficacy of **Diclazuril sodium** administered in drinking water after the onset of clinical signs of coccidiosis.
2. **Materials:** Same as Protocol 1, with the addition of a water-soluble formulation of **Diclazuril sodium**.
3. **Experimental Design:**
 - **Animal Allocation and Groups:** Similar to Protocol 1.
 - **Treatment Groups:**
 - Group 1: Uninfected, Untreated Control (UUC).
 - Group 2: Infected, Untreated Control (IUC).
 - Group 3-4: Infected, Diclazuril-treated - Infected, and treated with **Diclazuril sodium** in drinking water at different concentrations (e.g., 5 ppm, 10 ppm) for 48 hours, starting upon the first appearance of bloody droppings (typically 4-5 days post-infection).^{[4][5]}
 - Group 5: Positive Control - Infected, and treated with a known effective water-soluble anticoccidial.
4. **Procedure:**
 - **Infection:** On Day 14, orally inoculate all birds (except UUC group) with a standardized dose of sporulated *Eimeria* oocysts.
 - **Treatment Administration:** Monitor the birds closely for the first appearance of clinical signs (e.g., bloody feces). Once observed, replace the regular drinking water with the medicated water for the designated treatment groups for a period of 48 hours.

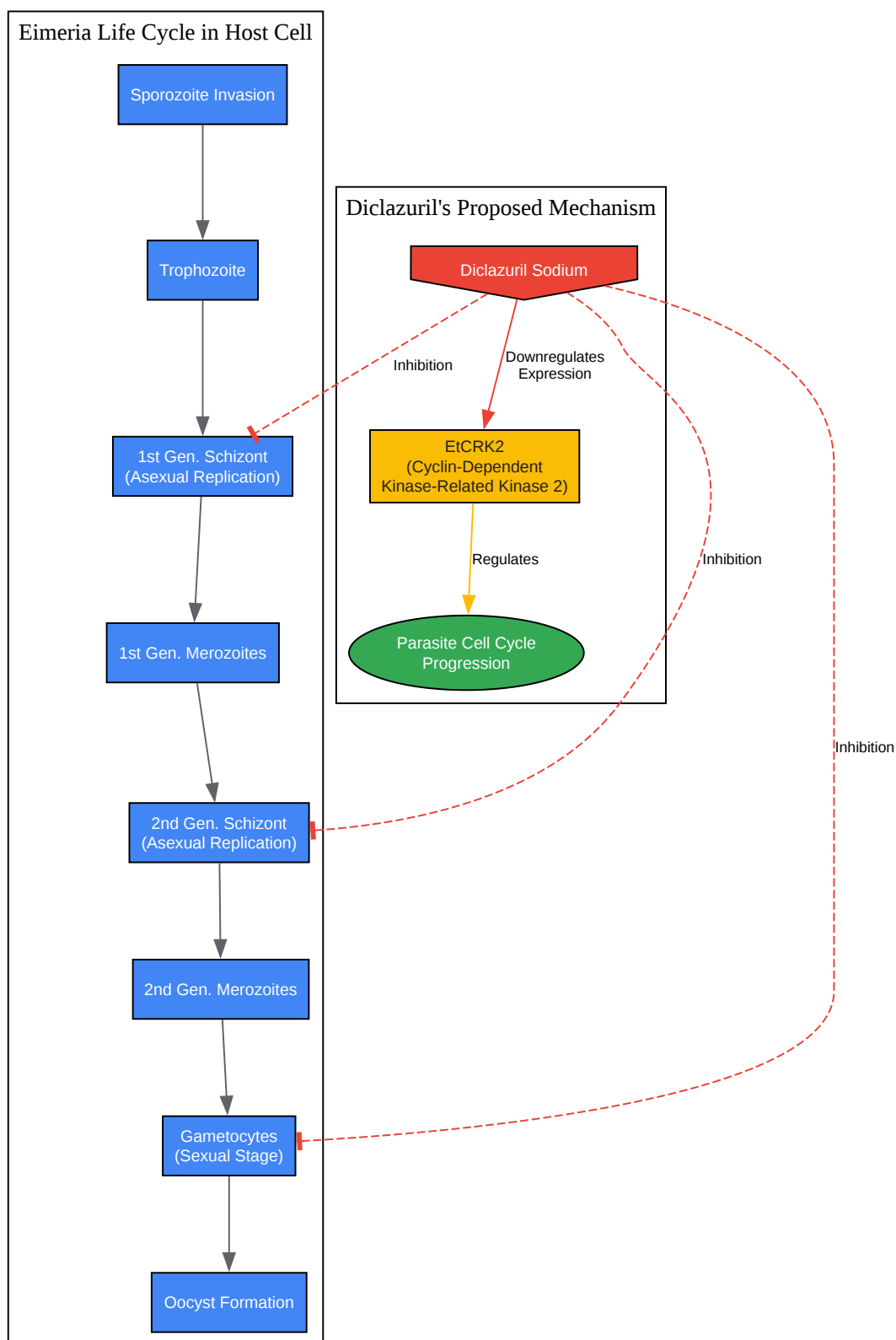
- Data Collection and Analysis: Follow the same procedures for data collection (body weight, feed intake, lesion scoring, oocyst counts) and statistical analysis as described in Protocol 1.

Mandatory Visualizations



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Caption: Experimental Workflow for a Prophylactic **Diclazuril Sodium** Efficacy Study.



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Caption: Proposed Mechanism of Action of Diclazuril on the Eimeria Life Cycle.

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References

- 1. Diclazuril, a new broad-spectrum anticoccidial for chickens. 3. Floor-pen trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. swarborn.com [swarborn.com]
- 3. W A A V P guideline for evaluating the efficacy of anticoccidials in mammals (pigs, dogs, cattle, sheep) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. Efficacy and safety of diclazuril nanoemulsion in control of Eimeria tenella in broilers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Diclazuril-induced expression of CDK-related kinase 2 in the second-generation merozoites of Eimeria tenella - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Anticoccidial efficacy of diclazuril on experimentally Eimeria tenella infected broiler chickens [bvmj.journals.ekb.eg]
- 10. Life Cycle of Eimeria tenella - TIB AV-Portal [av.tib.eu]
- 11. researchgate.net [researchgate.net]
- 12. Anticoccidial efficacy of diclazuril against recent field isolates of Eimeria from commercial poultry farms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. daneshyari.com [daneshyari.com]
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